

Cyanine5 NHS Ester Bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cyanine5 NHS ester bromide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties of Cyanine5 N-hydroxysuccinimide (NHS) ester bromide, a widely utilized fluorescent dye in biological research and drug development. This document details its physicochemical characteristics, provides established experimental protocols for its use in labeling biomolecules, and presents key information in a structured format for ease of reference.

Core Chemical Properties

Cyanine5 (Cy5) NHS ester is an amine-reactive fluorescent dye belonging to the cyanine family. It is renowned for its bright fluorescence in the far-red region of the spectrum, which minimizes autofluorescence from biological samples.^{[1][2]} The NHS ester functional group allows for the straightforward covalent labeling of primary amines on biomolecules such as proteins, peptides, and amine-modified oligonucleotides.^{[3][4][5][6]}

Physicochemical Data

The fundamental chemical and physical properties of **Cyanine5 NHS ester bromide** are summarized in the table below. It is important to note that various forms of Cy5 NHS ester exist with different counter-ions (e.g., chloride, iodide), which may slightly alter the molecular weight. The data presented here pertains to the bromide salt.

Property	Value	Reference
Molecular Formula	C ₃₆ H ₄₂ BrN ₃ O ₄	[7][8][9]
Molecular Weight	660.64 g/mol	[8][9]
Excitation Maximum (λ _{ex})	~646 - 651 nm	[1][4][5]
Emission Maximum (λ _{em})	~662 - 670 nm	[1][4][5]
Molar Extinction Coefficient (ε)	~250,000 cm ⁻¹ M ⁻¹	[1][4][10][11]
Fluorescence Quantum Yield (Φ)	~0.2	[4][10][11]
Appearance	Dark blue solid	[12][13]

Solubility and Stability

Proper handling and storage are crucial for maintaining the reactivity and fluorescence of Cy5 NHS ester.

Parameter	Recommendation	Reference
Solubility	Soluble in organic solvents such as Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).[1][4][11][14][15] Poorly soluble in aqueous solutions.[6]	
Storage	Store desiccated and protected from light at -20°C. [1][4][11][13][16] Stock solutions in anhydrous DMSO or DMF can be stored at -20°C for 1-2 months.[6][17]	
pH Sensitivity	The reaction with primary amines is pH-dependent, with an optimal range of 8.3-9.3.[6][16][17] The dye itself is stable over a pH range of 4-10.[18][19]	
Stability	NHS esters are susceptible to hydrolysis in aqueous environments, a process that is accelerated at higher pH.[6][17] It is sensitive to oxygen.[15]	

Experimental Protocols

The following sections provide detailed methodologies for common labeling procedures using Cy5 NHS ester.

Protein Labeling Protocol

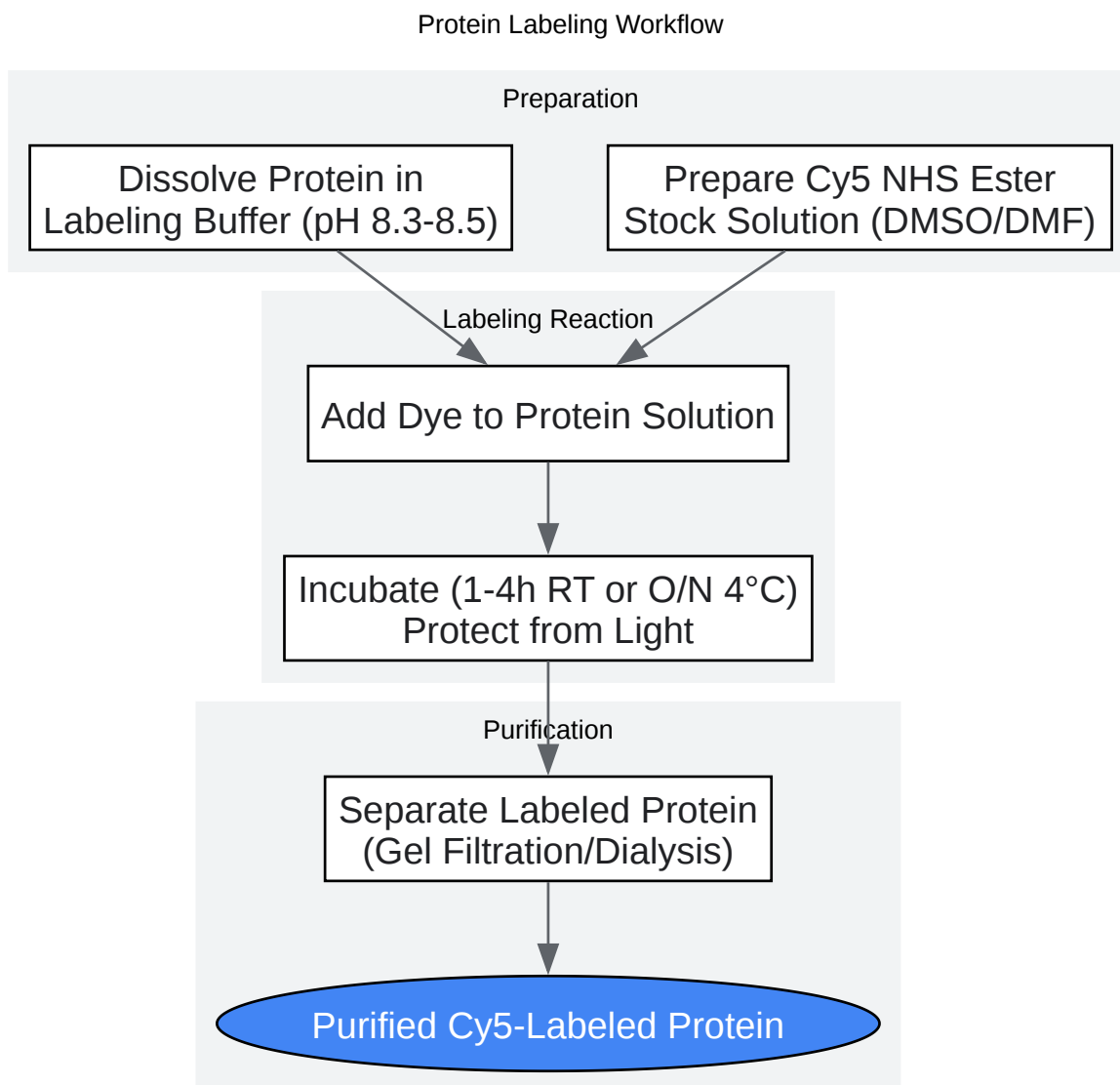
This protocol is a general guideline for labeling proteins, such as antibodies, with Cy5 NHS ester. Optimization may be required for specific proteins.

Materials:

- Protein to be labeled (in an amine-free buffer like PBS)
- **Cyanine5 NHS ester bromide**
- Anhydrous DMSO or DMF
- Labeling Buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.3-8.5[17][20]
- Purification column (e.g., Sephadex G-25)[18]

Procedure:

- **Prepare Protein Solution:** Dissolve the protein in the labeling buffer at a concentration of 2-10 mg/mL.[19] Buffers containing primary amines (e.g., Tris) must be avoided.[16]
- **Prepare Dye Stock Solution:** Immediately before use, warm the vial of Cy5 NHS ester to room temperature. Prepare a 10-20 mg/mL stock solution in anhydrous DMSO or DMF.[16]
- **Calculate Molar Excess:** A molar excess of 8-10 fold of dye to protein is a common starting point for mono-labeling.[17][20] The optimal ratio may need to be determined empirically.[18][19]
- **Labeling Reaction:** Add the calculated volume of the dye stock solution to the protein solution while gently vortexing.
- **Incubation:** Incubate the reaction mixture for 1-4 hours at room temperature, or overnight at 4°C, protected from light.[17]
- **Purification:** Separate the labeled protein from the unreacted dye using a gel filtration column or dialysis.[17][18]



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Caption: Workflow for labeling proteins with Cy5 NHS ester.

Oligonucleotide Labeling Protocol

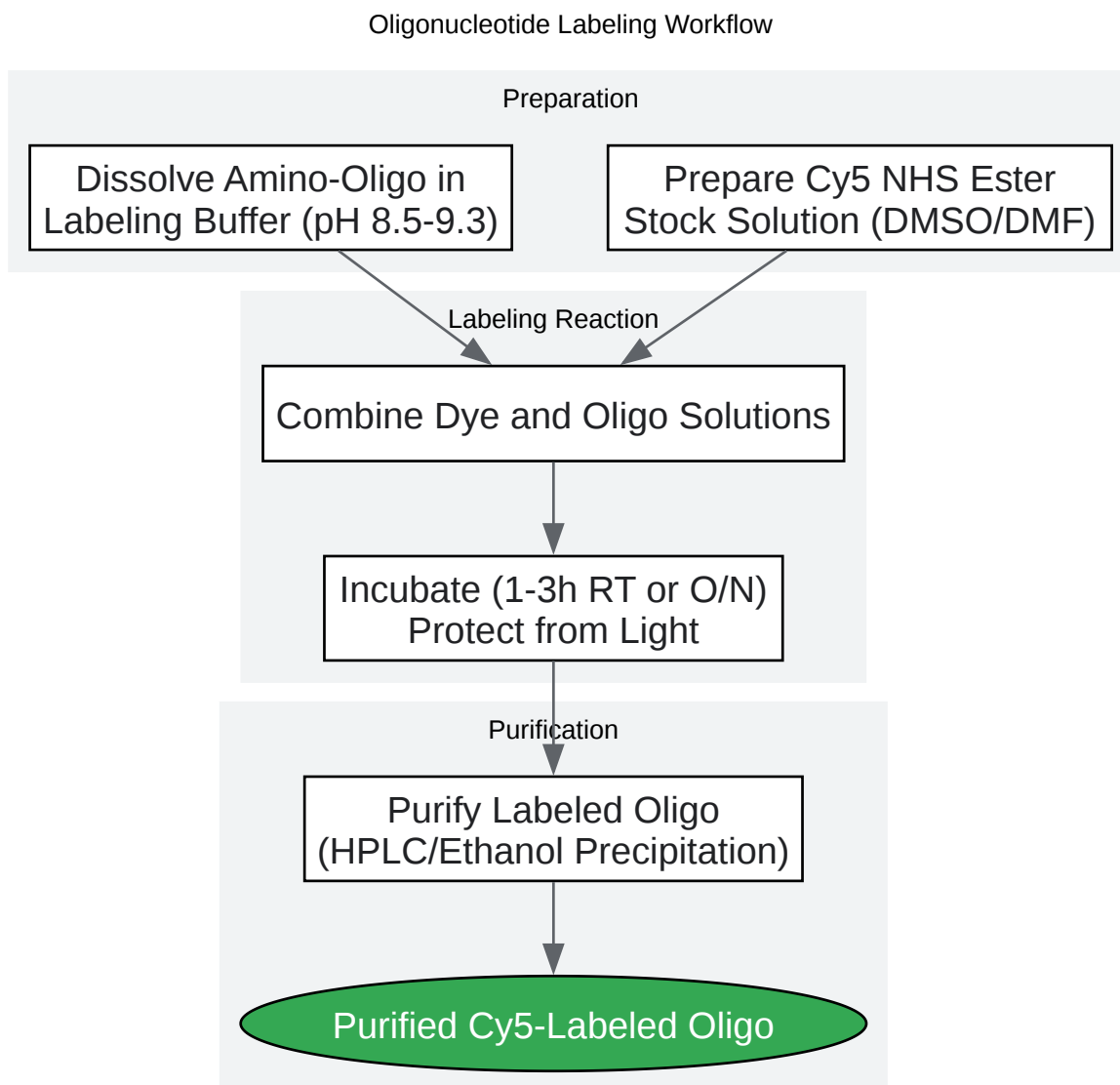
This protocol outlines the labeling of amine-modified oligonucleotides.

Materials:

- Amine-modified oligonucleotide
- **Cyanine5 NHS ester bromide**
- Anhydrous DMSO or DMF
- Labeling Buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.5-9.3[16]
- Nuclease-free water
- Purification reagents (e.g., for HPLC or ethanol precipitation)[16]

Procedure:

- Prepare Oligonucleotide Solution: Dissolve the lyophilized amino-modified oligonucleotide in the labeling buffer to a final concentration of 0.3-0.8 mM.[16]
- Prepare Dye Stock Solution: Just before use, prepare a 10-20 mg/mL stock solution of Cy5 NHS ester in anhydrous DMSO or DMF.[16]
- Labeling Reaction: Add the dye stock solution to the oligonucleotide solution.
- Incubation: Incubate the reaction at room temperature for 1-3 hours, or overnight, protected from light.[16]
- Purification: Purify the labeled oligonucleotide from excess dye using methods such as ethanol precipitation or reverse-phase HPLC.[16][21] For HPLC, monitor absorbance at 260 nm (oligonucleotide) and ~650 nm (Cy5).[16]

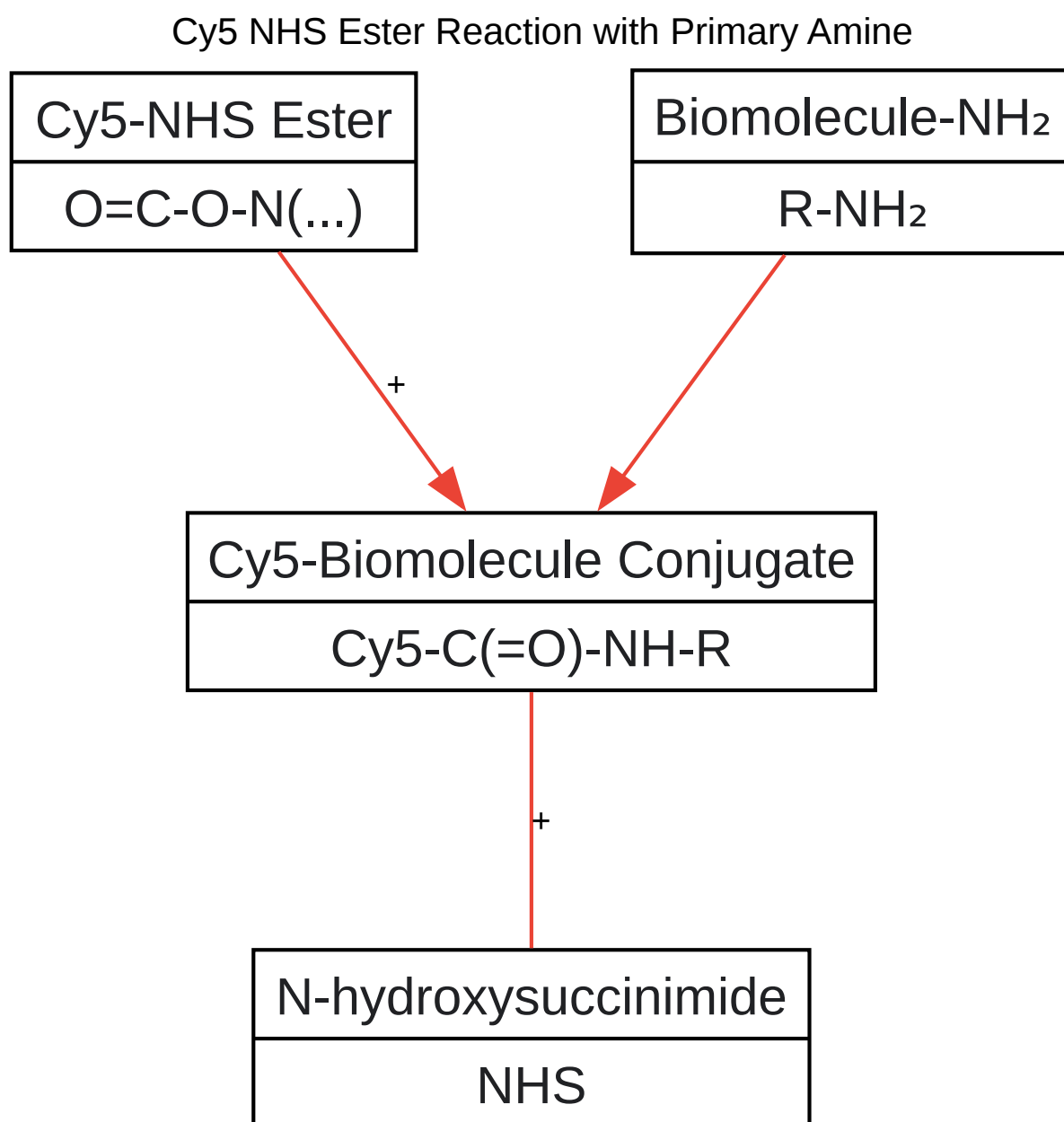


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Caption: Workflow for labeling oligonucleotides with Cy5 NHS ester.

Reaction Mechanism

The labeling reaction proceeds via a nucleophilic attack of the primary amine on the succinimidyl ester of the Cy5 molecule. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS).[16]



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